

Personal protective equipment for handling 2-Phenoxyaniline

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Compound of Interest

Compound Name: 2-Phenoxyaniline

Cat. No.: B124666

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Essential Safety and Handling Guide for 2-Phenoxyaniline

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for the handling of **2-Phenoxyaniline**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

2-Phenoxyaniline is a hazardous chemical that requires careful handling to prevent exposure. The primary routes of exposure are inhalation, skin contact, and ingestion.

Hazard Summary:

Hazard Statement	GHS Classification
Harmful if swallowed, in contact with skin, or if inhaled.[1][2]	Acute Toxicity (Oral, Dermal, Inhalation), Category 4
Causes skin irritation.[1][2]	Skin Corrosion/Irritation, Category 2
Causes serious eye irritation.[1][2]	Serious Eye Damage/Eye Irritation, Category 2
May cause respiratory irritation.[1][2]	Specific target organ toxicity — single exposure, Category 3

Required Personal Protective Equipment (PPE):

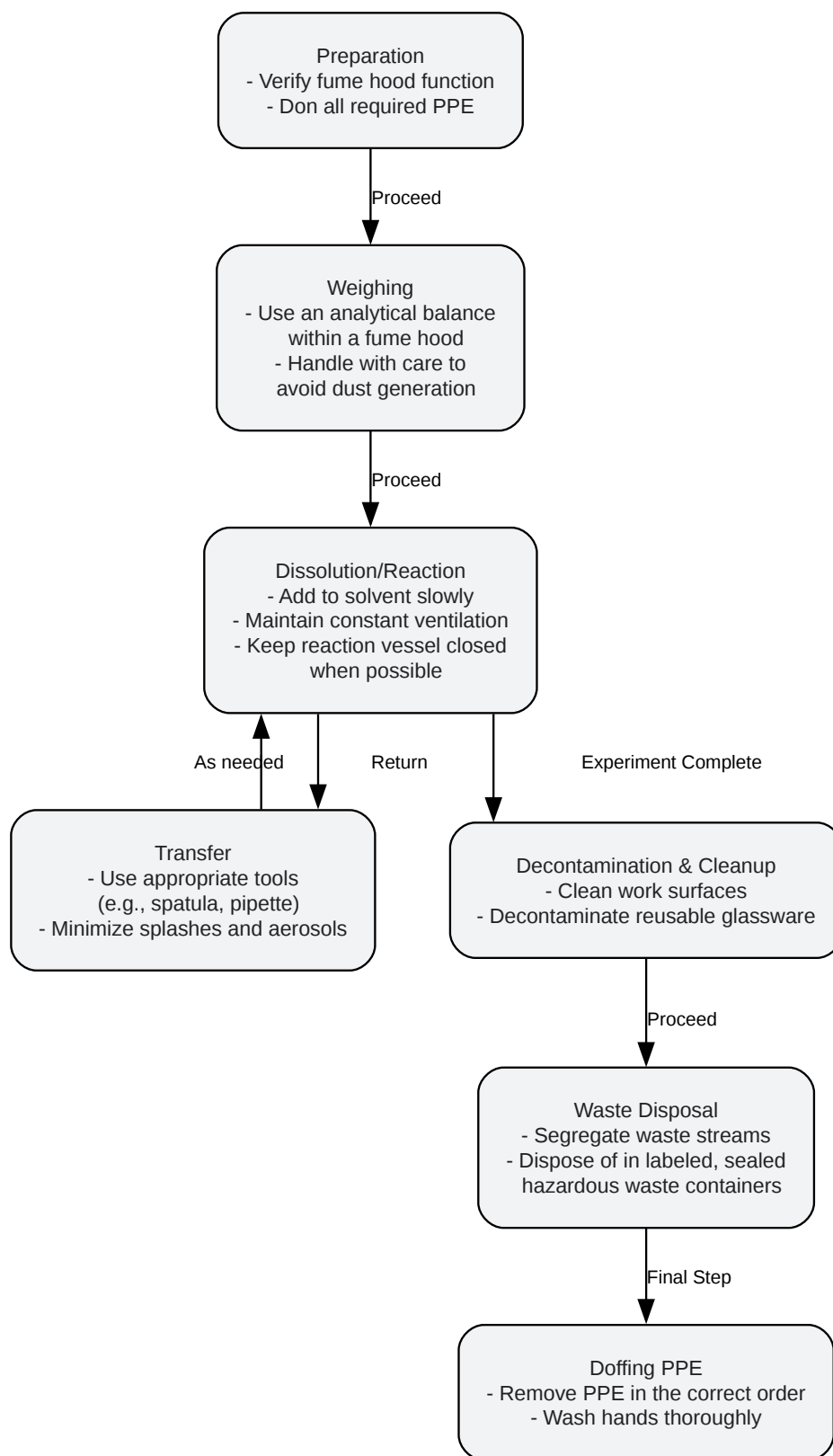
It is mandatory to use the following PPE when handling **2-Phenoxyaniline**.[\[3\]](#)[\[4\]](#)[\[5\]](#)

PPE Category	Specification	Standard Compliance (Example)
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).[6]	ASTM D6978
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.[7] A face shield may be required for splash hazards.[8]	EN166
Respiratory Protection	A NIOSH/MSHA approved respirator (e.g., N95 dust mask) for dusts.[3][9] Use in a well-ventilated area or fume hood.[6][10]	EN 149
Protective Clothing	Laboratory coat, long-sleeved.[6] Consider an impervious gown if there is a risk of splashing.[11]	EN 13034:2005 (Type 6 for splashes)
Footwear	Closed-toe shoes. Chemically resistant boots may be necessary for spill response.[5]	AS/NZS 2210.1

Safe Handling and Operational Workflow

Adherence to a strict operational workflow is critical to minimize the risk of exposure.

Experimental Workflow for Handling **2-Phenoxyaniline**:



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Handling Workflow for **2-Phenoxyaniline**

Key Handling Protocols:

- Ventilation: Always handle **2-Phenoxyaniline** in a well-ventilated area, preferably within a certified chemical fume hood.[\[6\]](#)[\[10\]](#)
- Avoid Dust Formation: Handle the solid material carefully to prevent the generation of dust.[\[1\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[\[7\]](#) Immediately remove and launder any contaminated clothing.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#) Keep away from strong oxidizing agents.[\[1\]](#)

Emergency Procedures

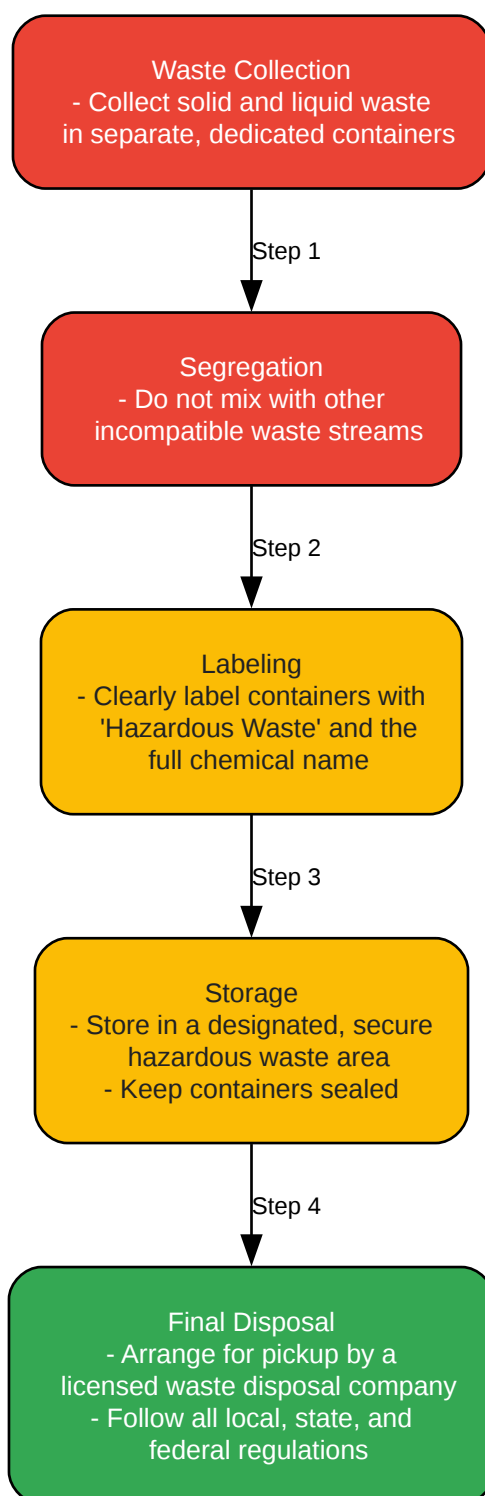
Immediate and appropriate action is crucial in the event of an exposure or spill.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[1]
Skin Contact	Immediately remove contaminated clothing. Rinse skin with plenty of water for at least 15 minutes.[1] Seek medical attention if irritation persists.
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, including under the eyelids.[1] Remove contact lenses if present and easy to do. Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[7] Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]
Spills	Evacuate the area. Wear appropriate PPE, including respiratory protection.[9] Sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[1][9] Clean the spill area thoroughly.

Disposal Plan

2-Phenoxyaniline and any contaminated materials must be disposed of as hazardous waste.

Disposal Workflow:



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*Disposal Workflow for **2-Phenoxyaniline** Waste*

Disposal Protocol:

- Waste Collection:
 - Solid Waste: Collect solid **2-Phenoxyaniline** residues and contaminated materials (e.g., weighing paper, gloves, wipes) in a dedicated, sealable hazardous waste container.[6]
 - Liquid Waste: If the compound is in solution, collect it in a separate, compatible, and clearly labeled hazardous waste container.[6]
- Container Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the full chemical name "**2-Phenoxyaniline**".[6]
- Storage: Keep waste containers tightly sealed and store them in a designated, well-ventilated, and secure hazardous waste accumulation area.[6]
- Final Disposal: Dispose of the waste through a licensed professional waste disposal service or a chemical incinerator equipped with an afterburner and scrubber.[7] Adhere to all federal, state, and local environmental regulations.[7] Do not allow the product to enter drains.

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